

SD-208 Solubility Profile

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Compound Focus: SD-208

CAS No.: 627536-09-8

Cat. No.: S542865

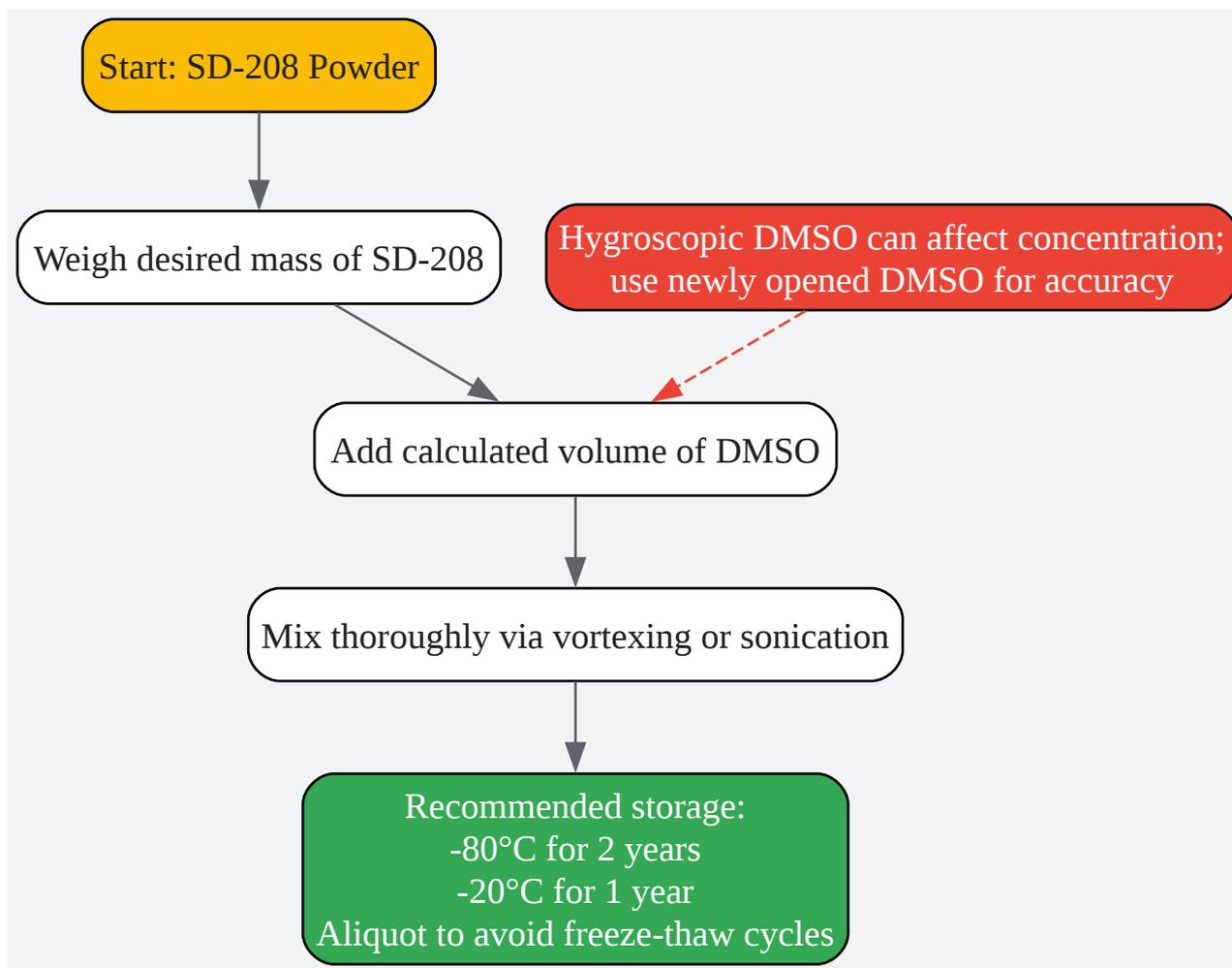
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The table below summarizes the quantitative solubility data for **SD-208**, primarily in DMSO, as reported by multiple chemical suppliers.

Source	Solubility in DMSO	Solubility in Water	Notes
Selleckchem [1]	9 mg/mL (25.51 mM)	Insoluble	In-house tested data.
MedChemExpress (MCE) [2]	9.09 mg/mL (25.77 mM)	Not specified	Hygroscopic DMSO impacts solubility; use newly opened containers.
Adooq [3]	8 mg/mL (22.68 mM)	Insoluble	Requires warming.
R&D Systems [4]	20 mM (with gentle warming)	Not specified	-

SD-208 Stock Solution Preparation

For **in vitro** research, **SD-208** is typically prepared as a concentrated stock solution in DMSO. Below is a protocol for preparing stock solutions based on the gathered data [2] [1].



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You can use the following formula to calculate the volume of DMSO required for a specific concentration:

$$\text{Volume of DMSO (mL)} = \text{Mass (mg)} / \text{Concentration (mg/mL)}$$

In Vivo Dosing Formulations

For **in vivo** studies, **SD-208** is not soluble in water and requires special formulations for oral administration (p.o.). The table below lists two validated suspension formulations [2] [1].

Protocol	Solvent Composition	Final Concentration	Administration
Protocol 1 [2]	10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline	0.91 mg/mL (suspension)	p.o.

Protocol	Solvent Composition	Final Concentration	Administration
Protocol 2 [1]	1% Methylcellulose	8.0 mg/mL (suspension)	p.o.

Biological Activity & Experimental Context

SD-208 is a potent, ATP-competitive, and orally active inhibitor of the Transforming Growth Factor-Beta Receptor I (TGF- β RI/ALK5) [5] [4] [3].

- **Mechanism of Action:** It inhibits TGF- β RI kinase activity with an IC50 of ~48 nM and demonstrates high selectivity (>100-fold) over TGF- β RII and other common kinases [5] [2] [4].
- **Key In Vitro Findings:**
 - Blocks TGF- β -induced phosphorylation of Smad2 and Smad3 [5] [6].
 - Inhibits cell growth, migration, and invasion in murine and human glioma cells [5] [1].
 - Abolishes the pro-fibrotic effects of TGF- β on smooth muscle-like cells [5].
- **Key In Vivo Efficacy:**
 - Significantly prolongs survival in mouse glioma models (1 mg/mL, p.o.) [5] [1].
 - Inhibits primary tumor growth and metastasis in syngeneic mouse models (60 mg/kg/day, p.o.) [5] [6].

Important Handling Notes

- **Purity and Storage:** **SD-208** is typically provided with $\geq 98\%$ purity. The lyophilized powder is stable at -20°C for at least 36 months [3].
- **Quality Note:** The search results consistently emphasize that "**This product is for research use only, not for human use.**" [5] [2]

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References

1. SD-208 Datasheet [selleckchem.com]
2. SD-208 | TGF- β Receptor Inhibitor [medchemexpress.com]
3. SD-208 | TGF- β R Inhibitor [adooq.com]
4. SD 208 | TGF-beta Receptor Inhibitors [rndsystems.com]
5. - SD | TGF- β RI (ALK5) inhibitor | CAS 627536-09-8 | Buy 208 ... SD 208 [invivochem.com]
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